

# Technical Guide: Physicochemical Properties of Benzyl 1-benzyl-1H-indazole-3-carboxylate

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## Compound of Interest

Compound Name: *Benzyl 1-benzyl-1H-indazole-3-carboxylate*

Cat. No.: *B181382*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physicochemical properties of **Benzyl 1-benzyl-1H-indazole-3-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. The information presented is intended to support research and development activities by providing essential data in a structured and accessible format.

## Core Physicochemical Data

The fundamental physicochemical properties of **Benzyl 1-benzyl-1H-indazole-3-carboxylate** have been determined and are summarized in the table below. This data is critical for a variety of applications, including reaction stoichiometry, formulation development, and analytical method design.

Property	Value	Reference
Molecular Weight	342.39 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>22</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	174180-54-2	<a href="#">[1]</a> <a href="#">[2]</a>

# Experimental Protocol: Molecular Weight Determination

The molecular weight of **Benzyl 1-benzyl-1H-indazole-3-carboxylate** is typically determined using mass spectrometry, a standard analytical technique in chemical research.

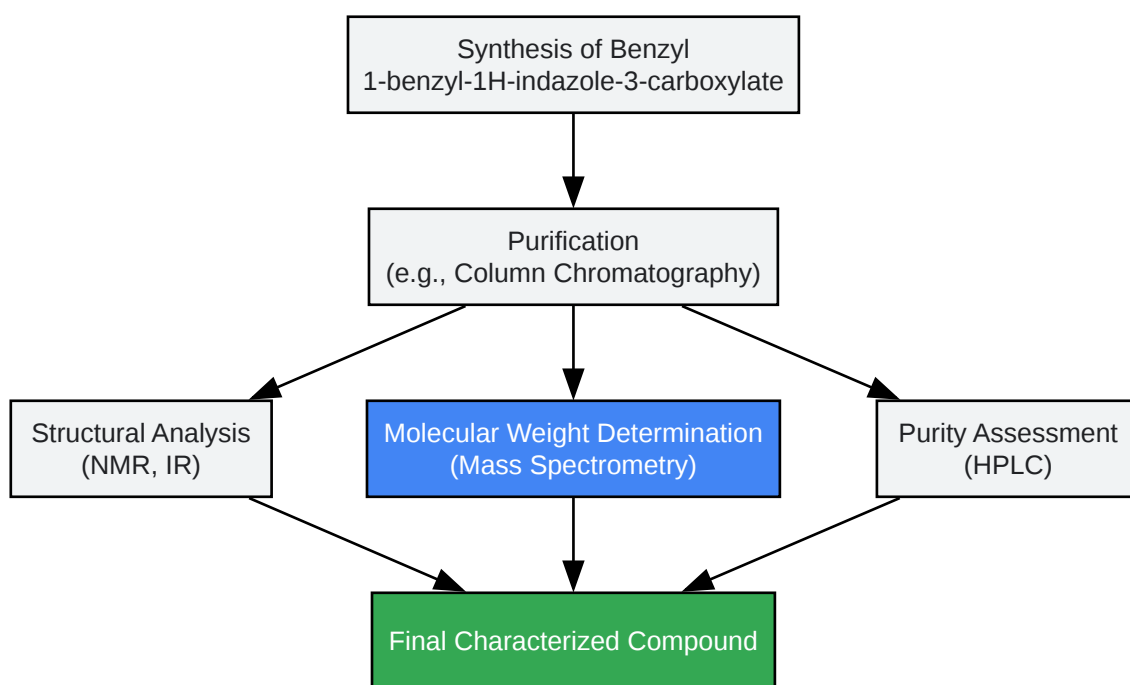
Objective: To confirm the molecular weight of a synthesized batch of **Benzyl 1-benzyl-1H-indazole-3-carboxylate**.

Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of the compound is prepared by dissolving approximately 1 mg of **Benzyl 1-benzyl-1H-indazole-3-carboxylate** in 1 mL of a suitable solvent, such as methanol or acetonitrile.
- **Instrumentation:** A high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source is used for the analysis.
- **Infusion:** The sample solution is introduced into the ESI source via a syringe pump at a constant flow rate (e.g., 5-10  $\mu\text{L}/\text{min}$ ).
- **Ionization:** A high voltage is applied to the capillary tip, causing the nebulized droplets to become charged. The solvent evaporates, leading to the formation of gas-phase ions of the analyte. For this compound, analysis is typically performed in positive ion mode to observe the protonated molecule  $[\text{M}+\text{H}]^+$ .
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap), which separates them based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum.
- **Data Analysis:** The resulting spectrum is analyzed to identify the peak corresponding to the protonated molecule  $[\text{M}+\text{H}]^+$ . The expected  $m/z$  for this ion would be approximately 343.40. The molecular weight is confirmed by subtracting the mass of a proton (approximately 1.008 Da) from the observed  $m/z$  value.

## Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of **Benzyl 1-benzyl-1H-indazole-3-carboxylate**, culminating in the confirmation of its molecular weight.



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Workflow for the synthesis and characterization of the target compound.

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## References

- 1. Benzyl 1-benzyl-1h-indazole-3-carboxylate/CAS:174180-54-2-HXCHEM [hxchem.net]
- 2. glpbio.com [glpbio.com]
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